

phenylacetone oxime vs phenylacetone properties

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Compound Focus: Phenylacetone oxime

CAS No.: 13213-36-0

Cat. No.: S626832

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Comparison of Basic Properties

The table below summarizes the fundamental chemical and regulatory characteristics of Phenylacetone and **Phenylacetone Oxime** for a clear side-by-side overview.

Property	Phenylacetone	Phenylacetone Oxime
Chemical Names	Phenyl-2-propanone, P2P, Benzyl methyl ketone [1]	1-Phenyl-2-propanone oxime [2]
CAS Number	103-79-7 (from Wikipedia [1])	13213-36-0 [2]
Molecular Formula	C ₉ H ₁₀ O [1]	C ₉ H ₁₁ NO [2]
Molecular Weight	134.18 g/mol [1]	149.2 g/mol [2]
Physical Appearance	Colorless oil [1]	Yellow to pale yellow liquid [2]

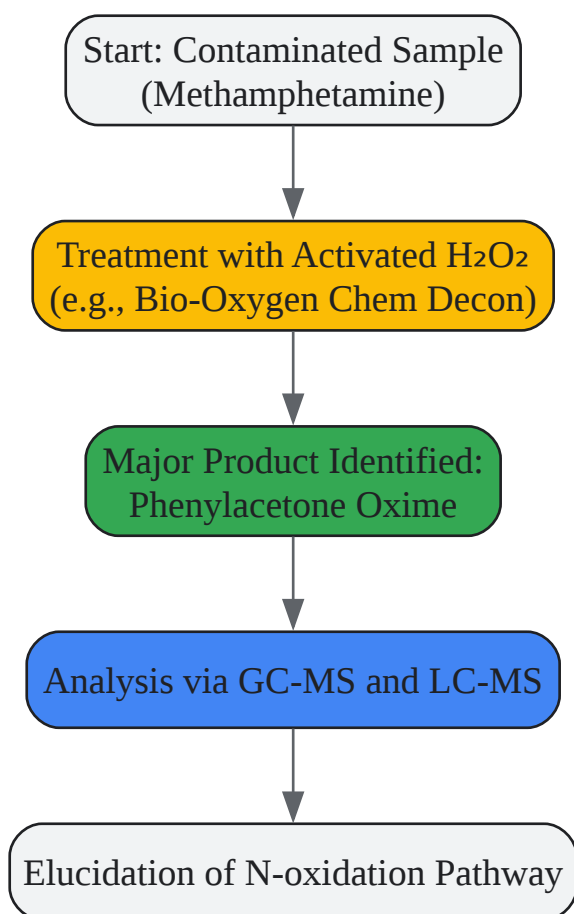
Property	Phenylacetone	Phenylacetone Oxime
Primary Significance	Precursor for amphetamine and methamphetamine synthesis [1]; metabolite of amphetamines [1]	Identified as a major oxidation product from methamphetamine decontamination [3]; a metabolite in the biodegradation of amphetamine [4]
Regulatory Status	Schedule II controlled substance in the US (as a drug precursor) [1]	Information not readily available in search results

Key Experimental Context and Methodology

A prominent experimental context that distinguishes the two compounds involves the oxidative decontamination of methamphetamine, where **phenylacetone oxime** is identified as a major product.

Experimental Workflow: Oxidative Decontamination of Methamphetamine

The following diagram illustrates the experimental workflow and the relationship between the compounds in this specific context:



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Detailed Experimental Protocol

The methodology is based on a study investigating the decontamination of methamphetamine and ephedrine using a hydrogen peroxide-based product [3].

- **Reagents:** Methamphetamine hydrochloride, a commercially available H₂O₂-based decontamination product (e.g., Bio-Oxygen Chem Decon).
- **Procedure:**
 - The reaction is carried out by treating methamphetamine with the activated hydrogen peroxide solution.
 - The mixture is typically stirred or mixed for a defined period, with the reaction progression monitored over time.
 - The degradation follows **pseudo-first-order kinetics**, with a reported rate constant of $(1.9 \pm 0.4) \times 10^{-2} \text{ min}^{-1}$ for methamphetamine [3].
- **Analysis & Identification:**

- **Gas Chromatography-Mass Spectrometry (GC-MS):** Used to identify the major volatile product, which was confirmed to be **phenylacetone oxime** [3].
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** Employed to detect and identify various N-oxygenated intermediates formed during the reaction, helping to elucidate the full N-oxidation decomposition pathway [3].

Interpretation and Research Implications

- **Metabolic and Environmental Pathways:** The formation of **phenylacetone oxime** in the experiment above is reminiscent of a known metabolic pathway. In the human liver, the enzyme Flavin-containing monooxygenase 3 (FMO3) metabolizes amphetamines into phenylacetone, which is further processed [1]. The oxidative decontamination process appears to mirror this biological N-oxidation [3].
- **Data Gaps and Research Needs:** The search results reveal a lack of direct, side-by-side experimental comparisons of properties like toxicity, stability, and synthetic utility. For a comprehensive guide, further empirical research would be needed to fill these gaps, particularly concerning the physical-chemical properties and handling requirements of **phenylacetone oxime**.

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References

1. Phenylacetone [en.wikipedia.org]
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3. Chemical decontamination of methamphetamine and ... [sciencedirect.com]
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